

# A Technical Guide to 2-Bromo-4-nitroaniline: A Versatile Synthetic Building Block

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## Compound of Interest

Compound Name: 2-Bromo-4-(4-methoxybenzyl)-6-nitroaniline

CAS No.: 1314987-29-5

Cat. No.: B599308

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Disclaimer: Initial research for "**2-Bromo-4-(4-methoxybenzyl)-6-nitroaniline**" (CAS number 1314987-29-5) did not yield specific public data. This guide will therefore focus on the structurally related and well-documented compound, 2-Bromo-4-nitroaniline (CAS number 13296-94-1). This compound serves as a foundational scaffold and its properties and reactivity are of significant interest to researchers in similar fields.

## Introduction

2-Bromo-4-nitroaniline is a substituted aniline that serves as a crucial intermediate in various fields of chemical synthesis. Its structure, featuring an amine group, a nitro group, and a bromine atom on a benzene ring, provides a unique combination of reactive sites. This trifunctional nature allows for a wide range of chemical transformations, making it a valuable precursor for the synthesis of more complex molecules, particularly in the realms of medicinal chemistry and materials science. This guide provides a comprehensive overview of its synthesis, properties, and applications for researchers and drug development professionals.

## Physicochemical and Structural Properties

2-Bromo-4-nitroaniline is a dark yellow to dark orange crystalline solid. It is sparingly soluble in water but shows slight solubility in chloroform, DMSO, and methanol. The compound is hygroscopic and should be stored in a dark, inert atmosphere at room temperature.

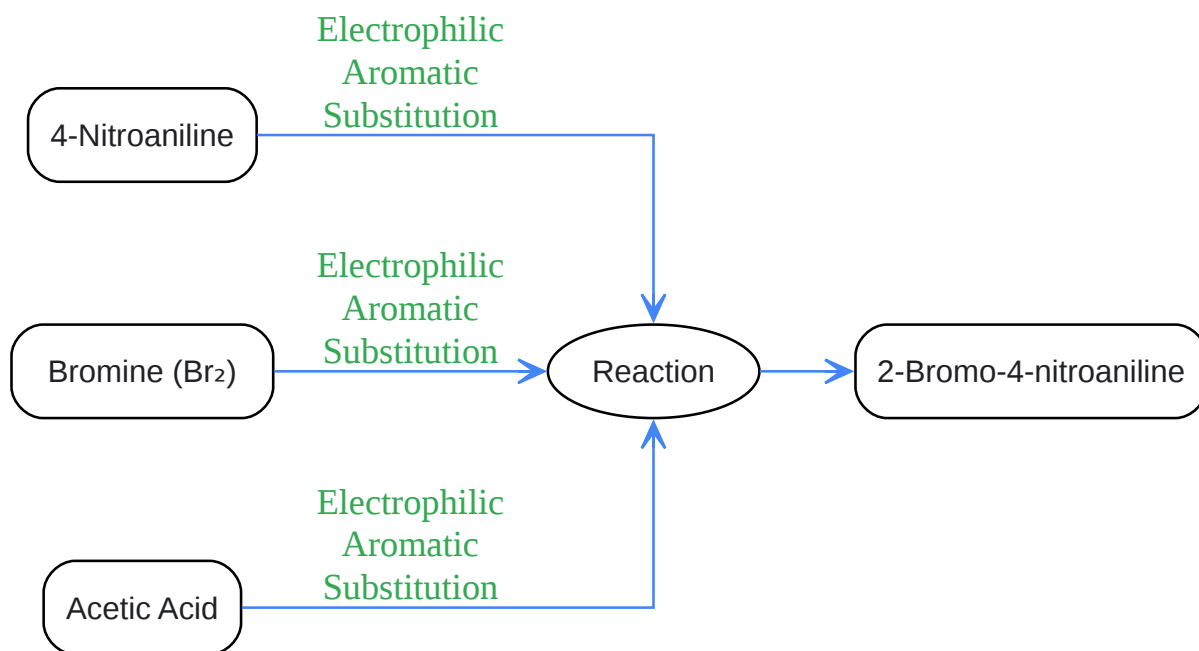
| Property                  | Value                                      | Source(s) |
|---------------------------|--------------------------------------------|-----------|
| CAS Number                | 13296-94-1                                 |           |
| Molecular Formula         | C6H5BrN2O2                                 |           |
| Molecular Weight          | 217.02 g/mol                               |           |
| Appearance                | White to Yellow to Green powder to crystal |           |
| Melting Point             | 104.0 to 108.0 °C                          |           |
| Boiling Point (Predicted) | 351.8 ± 22.0 °C                            |           |
| Density (Rough Estimate)  | 1.7917 g/cm <sup>3</sup>                   |           |
| Purity (GC)               | >98.0%                                     |           |

The molecular structure of 2-Bromo-4-nitroaniline is essentially planar. X-ray crystallography studies have revealed that the dihedral angle between the nitro group and the aromatic ring is 4.57 (4)°. An intramolecular hydrogen bond between the amine group and the bromine atom contributes to the planarity of the molecule, forming a five-membered ring. In the crystalline state, molecules are linked by intermolecular hydrogen bonds.

Chemical structure of 2-Bromo-4-nitroaniline.

## Synthesis of 2-Bromo-4-nitroaniline

A common and straightforward method for the synthesis of 2-Bromo-4-nitroaniline is the electrophilic bromination of 4-nitroaniline.



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Synthesis of 2-Bromo-4-nitroaniline from 4-nitroaniline.

## Experimental Protocol

This protocol is based on established literature procedures.

Materials:

- 4-Nitroaniline
- Bromine or Ammonium bromide
- Glacial Acetic Acid
- Hydrogen Peroxide (35%) (if using Ammonium bromide)
- Dilute aqueous sodium thiosulfate
- Ethyl acetate
- Dichloromethane

- Methanol

#### Procedure:

- Reaction Setup: In a flask suitable for the scale of the reaction, dissolve 4-nitroaniline in glacial acetic acid at room temperature. If using ammonium bromide, add it to this solution.
- Bromination:
  - Method A (Using Bromine): Slowly add bromine dropwise to the solution of 4-nitroaniline in acetic acid under argon protection. Stir the reaction mixture continuously for 2 hours at room temperature.
  - Method B (Using Ammonium Bromide and Hydrogen Peroxide): To the mixture of 4-nitroaniline and ammonium bromide in acetic acid, add 35% hydrogen peroxide dropwise. Stir the mixture at room temperature for 3 hours.
- Work-up:
  - Upon completion of the reaction, quench the reaction with dilute aqueous sodium thiosulfate to remove any unreacted bromine.
  - Extract the product with ethyl acetate.
  - Alternatively, the precipitate formed can be filtered and washed with water.
- Purification: The crude product can be purified by recrystallization from a mixture of dichloromethane and methanol to yield the final product.

#### Causality and Experimental Choices:

- Choice of Brominating Agent: Bromine is a classic electrophilic brominating agent. The combination of ammonium bromide and hydrogen peroxide in acetic acid generates bromine in situ, which can be a safer and more controlled method.
- Solvent: Acetic acid is a common solvent for bromination reactions as it is polar enough to dissolve the reactants and is relatively inert to the reaction conditions.

- **Quenching:** Sodium thiosulfate is used to neutralize excess bromine, preventing the formation of polybrominated byproducts and making the work-up safer.
- **Purification:** Recrystallization is an effective method for purifying solid organic compounds, and the choice of dichloromethane and methanol provides a solvent system with appropriate solubility characteristics for 2-bromo-4-nitroaniline.

## Applications in Research and Development

The trifunctional nature of 2-bromo-4-nitroaniline makes it a versatile starting material for the synthesis of a variety of target molecules.

## Medicinal Chemistry

- **Antibacterial and Antifungal Agents:** It is used as a reagent in the synthesis of novel tetrahydrothienopyridopyrimidine derivatives, which have shown in vitro activity against a range of microorganisms.
- **Anti-Chagas Disease Agents:** 2-Bromo-4-nitroaniline is a key reagent in the synthesis of dialkylimidazole inhibitors of Trypanosoma cruzi sterol 14 $\alpha$ -demethylase, a crucial enzyme in the parasite's life cycle.
- **Other Bioactive Scaffolds:** This compound has also been used as an intermediate in the synthesis of sulfonamides and benzothiazines.

## Materials Science

- **Nonlinear Optics (NLO):** The related compound, 4-bromo-2-nitroaniline, has been investigated as a nonlinear optical material. The presence of electron-donating (amine) and electron-withdrawing (nitro) groups, along with the bromine atom, can lead to a large molecular hyperpolarizability, a key property for NLO materials used in optoelectronics.
- **Dye Synthesis:** 2-Bromo-4-nitroaniline serves as a building block for the synthesis of various dyes.

## Biological Activity and Potential Mechanism of Action

Preliminary studies have indicated that 2-bromo-4-nitroaniline may possess interesting biological activities. It has been shown to inhibit the activity of insulin and epidermal growth factor (EGF) receptors. This inhibition can lead to decreased insulin sensitivity and reduced EGF receptor activation. The irreversible inhibition of the tyrosine kinase domain of the EGF receptor by this compound could prevent downstream signaling pathways that regulate cell proliferation and differentiation. This suggests a potential, though currently underexplored, avenue for its investigation in cancer research.

## Safety and Handling

2-Bromo-4-nitroaniline is a hazardous chemical and should be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin and serious eye irritation.
- Handling:
  - Use in a well-ventilated area, preferably in a fume hood.
  - Avoid breathing dust.
  - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
  - Wash hands thoroughly after handling.
  - Do not eat, drink, or smoke when using this product.
- First Aid:
  - In case of skin contact: Wash immediately with plenty of water.
  - In case of eye contact: Rinse cautiously with water for several minutes.
  - If inhaled: Move the person to fresh air.
  - If swallowed: Rinse mouth and seek immediate medical attention.

- Storage: Keep in a dark place, under an inert atmosphere, at room temperature.

## Conclusion

2-Bromo-4-nitroaniline is a valuable and versatile building block in organic synthesis. Its unique combination of functional groups allows for a wide array of chemical modifications, making it a key intermediate in the development of new pharmaceuticals, particularly antimicrobial and antiparasitic agents. While its own biological activities are beginning to be explored, its primary utility lies in its role as a scaffold for more complex and potent molecules. Proper handling and safety precautions are essential when working with this compound.

## References

- CP Lab Safety. (n.d.). 2-Bromo-4-nitroaniline, min 97%, 100 grams. Retrieved from [\[Link\]](#)
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